

# 1-azido-4-iodobutane temperature sensitivity

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## Compound Focus: 1-Azido-4-iodobutane

CAS No.: 148759-55-1

Cat. No.: S3666346

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## Chemical Profile & Safety Considerations

The following table summarizes the basic identifying information for **1-azido-4-iodobutane** [1].

Property	Specification
CAS Number	148759-55-1
Molecular Formula	C <sub>4</sub> H <sub>8</sub> IN <sub>3</sub>
Molecular Weight	225.032 g/mol
IUPAC Name	Butane, 1-azido-4-iodo-
Common Synonyms	1-azido-4-iodobutane; 4-azidobutyl iodide

Primary Hazards: Organic azides are generally considered **shock, friction, and heat-sensitive**. While a specific decomposition temperature for **1-azido-4-iodobutane** is not listed in the available safety data [1], the broader chemical literature emphasizes that azides can decompose violently under stress. One study on a different but sensitive azide compound reported impact sensitivity as low as 8 J and friction sensitivity of 80 N [2], highlighting the need for extreme care.

## Frequently Asked Questions (FAQs)

**Q1: What is the maximum safe operating temperature for 1-azido-4-iodobutane?** There is no explicitly documented maximum safe temperature for this specific compound. As a best practice, it is strongly recommended to **keep the compound at or below room temperature (20-25°C)** whenever possible. All reactions and purification steps (like distillation) should be conducted with careful temperature control and behind a safety shield.

**Q2: I am using this compound in a SPAAC (Strain-Promoted Azide-Alkyne Cycloaddition) reaction. How do temperature and pH affect the reaction?** While not studied directly with **1-azido-4-iodobutane**, general principles for SPAAC reactions using other azides have been established [3].

- **Temperature:** Increasing temperature accelerates the reaction. One study found that raising the temperature from 25°C to 37°C increased the reaction rate constant by approximately 20-40%, depending on the buffer system [3].
- **pH:** The reaction rate generally increases with higher pH (more basic conditions). For instance, reactions in phosphate buffer at pH 9 were up to 50% faster than at pH 7 [3]. The choice of buffer also matters, with HEPES often resulting in faster rates than PBS at the same pH.

**Q3: What is a key synthetic application of 1-azido-4-iodobutane?** A key use, documented in peer-reviewed literature, is the **one-pot synthesis of trisubstituted triazenes** [4]. In this method, **1-azido-4-iodobutane** reacts with Grignard reagents (R-MgBr). The iodo-azide compound enables regioselective triazene formation via an intramolecular cyclization step, and this method can be used to prepare aryl, heteroaryl, vinyl, and alkyl triazenes [4].

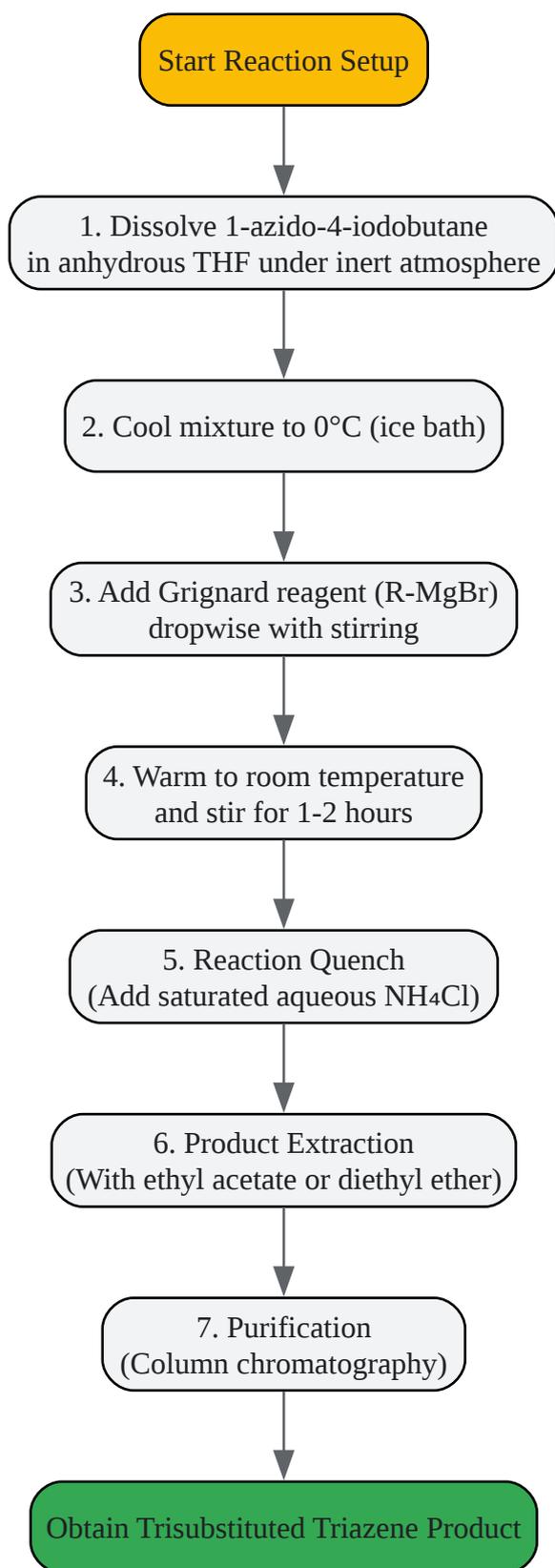
## Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Low yield in triazene synthesis [4]	Premature decomposition of the azide; side reactions.	Ensure reagents are fresh and temperature is controlled. Slowly add the Grignard reagent to the azide.
Unexpected decomposition or	Thermal stress; contamination with heavy	Confirm operation at recommended temperatures. Use high-purity solvents and

Problem	Possible Cause	Suggested Solution
darkening of solution	metals or strong acids.	ensure glassware is clean.
Low conversion in SPAAC bioconjugation	Suboptimal reaction conditions.	Increase reaction temperature (with caution for azide stability) and/or use a HEPES buffer at a slightly basic pH (e.g., 7.5-8.5) [3].

## Experimental Protocol: Synthesis of Trisubstituted Triazenes

Below is a generalized workflow for using **1-azido-4-iodobutane** in synthesis, based on the published methodology [4].



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**Key Considerations for this Protocol:**

- **Temperature Control:** The initial cooling and slow addition are critical for controlling the exothermic reaction and minimizing azide decomposition.
- **Atmosphere:** The reaction must be performed under an inert atmosphere (e.g., nitrogen or argon) to maintain the integrity of the Grignard reagent.
- **Safety:** Standard personal protective equipment (PPE) including a lab coat, gloves, and safety glasses is mandatory. Conduct all steps behind a safety shield, especially when scaling up.

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## References

1. 148759-55-1 | Butane, 1 - azido - 4 -iodo- | lookchem [lookchem.com]
2. A domino reaction from a sensitive azide: the impact of positional... [pubs.rsc.org]
3. The effects of buffer, pH, and temperature upon SPAAC reaction rates [pubs.rsc.org]
4. One-Pot Synthesis of Trisubstituted Triazenes from Grignard Reagents... [pubmed.ncbi.nlm.nih.gov]

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